

Akt-IN-9 supplier and purchasing information

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Compound of Interest

Compound Name: Akt-IN-9

Cat. No.: B15618570

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Akt-IN-9: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Akt-IN-9**, a potent inhibitor of the Akt signaling pathway. This document consolidates available supplier information, purchasing details, key technical data, and representative experimental protocols to support researchers in its application.

Introduction to Akt-IN-9

Akt-IN-9 is a small molecule inhibitor targeting the Akt (also known as Protein Kinase B or PKB) signaling pathway. This pathway is a critical regulator of diverse cellular processes, including cell growth, proliferation, survival, and metabolism. The PI3K/Akt/mTOR axis is frequently dysregulated in various diseases, most notably in cancer, making it a key target for therapeutic development. **Akt-IN-9** offers a valuable tool for investigating the roles of Akt signaling in both normal physiology and disease states. Its potential applications are primarily in preclinical research for cancers such as breast and prostate cancer[1][2].

Supplier and Purchasing Information

Akt-IN-9 is available from several chemical suppliers catering to the research community. When purchasing, it is crucial to obtain the certificate of analysis (CoA) to verify the compound's identity and purity.

Supplier	Catalog Number	Website
MedchemExpress	HY-144059	--INVALID-LINK--
TargetMol	T62771	--INVALID-LINK--
DC Chemicals	--INVALID-LINK--	

Technical Data

A comprehensive understanding of the physicochemical and biological properties of **Akt-IN-9** is essential for its effective use in experimental settings.

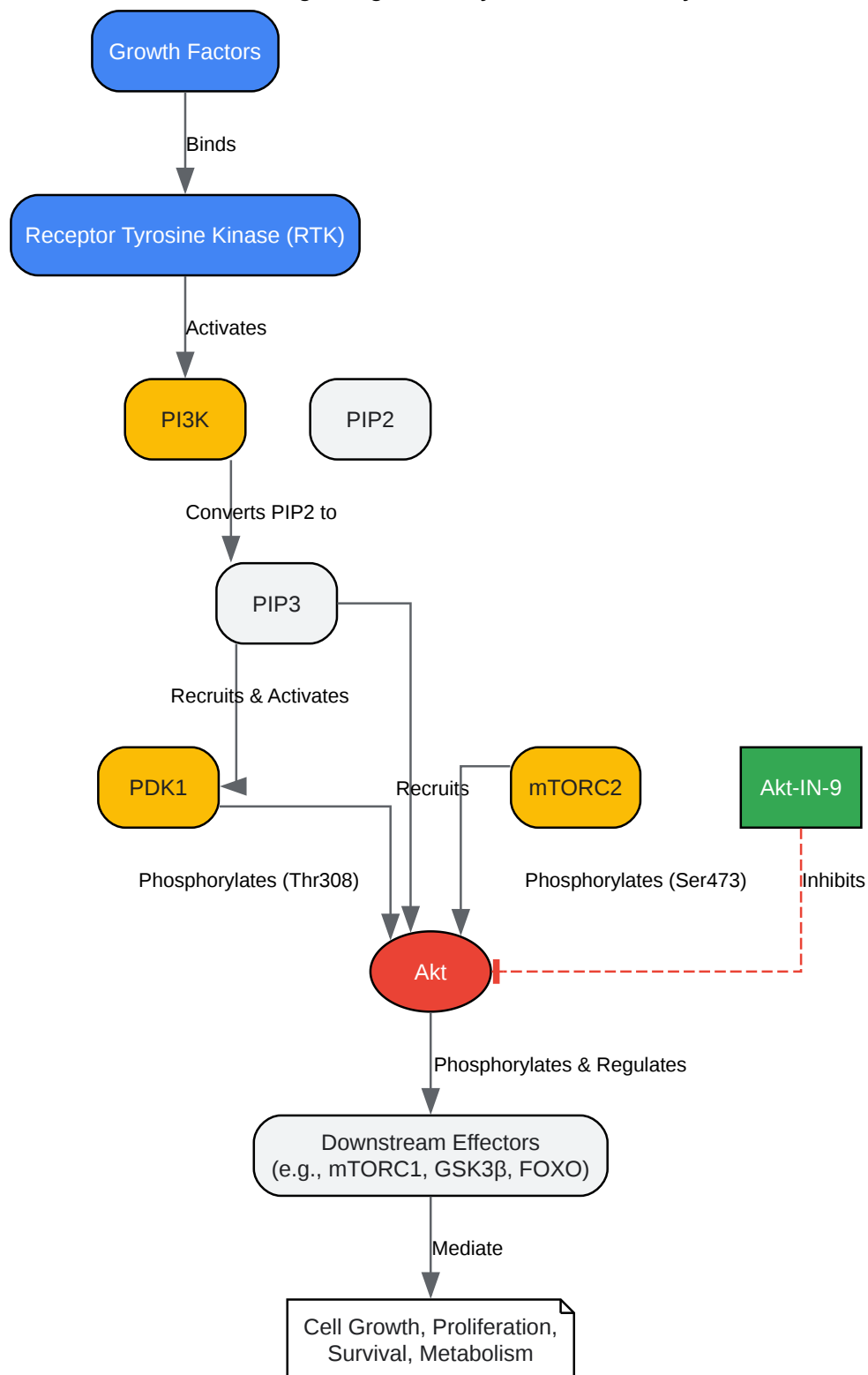
Property	Value	Source
CAS Number	2709045-53-2	[3]
Molecular Formula	C ₂₄ H ₂₉ ClN ₆ O	MedchemExpress
Molecular Weight	452.98 g/mol	MedchemExpress
Purity	>98%	MedchemExpress
IC ₅₀	Data not publicly available	MedchemExpress
K _i	Data not publicly available	
Solubility	DMSO	
Water	Insoluble (predicted)	
Ethanol	Insoluble (predicted)	
Appearance	Solid powder	[3]
Storage	Store at -20°C for long-term storage.	MedchemExpress,[3]

Note: Specific IC_{50} and K_i values for **Akt-IN-9** are not consistently reported in publicly available supplier datasheets. Researchers should consult the specific batch's CoA or contact the supplier for the most accurate information.

The PI3K/Akt/mTOR Signaling Pathway

The PI3K/Akt/mTOR pathway is a central signaling cascade that is activated by a variety of upstream signals, including growth factors and cytokines. Upon activation, Phosphoinositide 3-kinase (PI3K) phosphorylates phosphatidylinositol (4,5)-bisphosphate (PIP2) to generate phosphatidylinositol (3,4,5)-trisphosphate (PIP3). PIP3 recruits Akt to the plasma membrane, where it is activated through phosphorylation by PDK1 and mTORC2. Activated Akt then phosphorylates a multitude of downstream substrates, leading to the regulation of various cellular functions. **Akt-IN-9** exerts its effect by inhibiting the kinase activity of Akt, thereby blocking these downstream signaling events.

PI3K/Akt/mTOR Signaling Pathway and Inhibition by Akt-IN-9

[Click to download full resolution via product page](#)Caption: PI3K/Akt/mTOR signaling pathway with the inhibitory action of **Akt-IN-9**.

Experimental Protocols

The following are representative protocols for the use of **Akt-IN-9** in cell-based assays. These should be optimized for specific cell lines and experimental conditions.

Preparation of Akt-IN-9 Stock Solution

- **Reconstitution:** To prepare a high-concentration stock solution (e.g., 10 mM), dissolve the appropriate amount of **Akt-IN-9** powder in anhydrous DMSO. For example, to make 1 mL of a 10 mM stock solution from a compound with a molecular weight of 452.98 g/mol, dissolve 4.53 mg of **Akt-IN-9** in 1 mL of DMSO.
- **Solubilization:** Vortex or sonicate the solution gently until the compound is completely dissolved.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term stability.

Cell-Based Assay for Akt Inhibition (Western Blot)

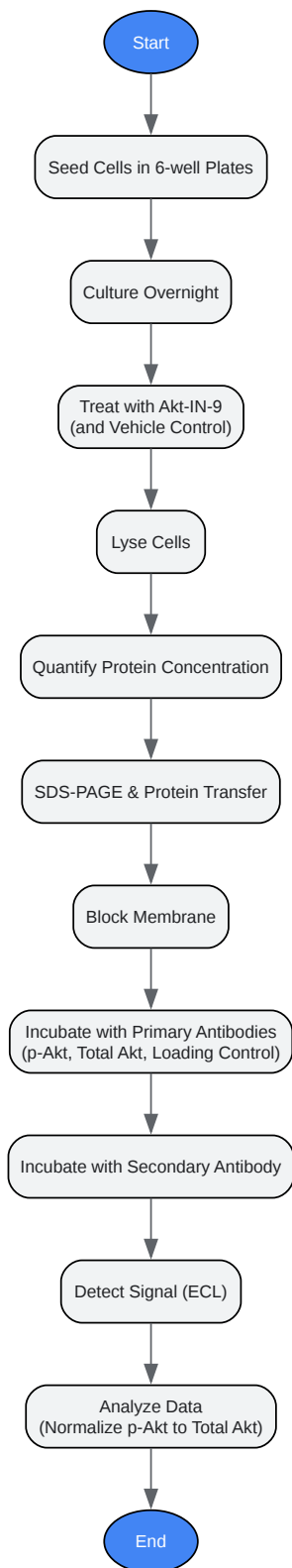
This protocol describes a general method to assess the inhibitory effect of **Akt-IN-9** on Akt phosphorylation in a cancer cell line (e.g., pancreatic cancer cells, as in the cited literature).

- **Cell Seeding:** Plate cells (e.g., PANC-1 or MIA PaCa-2) in 6-well plates at a density that will result in 70-80% confluency at the time of treatment.
- **Cell Culture:** Culture the cells overnight in a humidified incubator at 37°C with 5% CO₂.
- **Serum Starvation (Optional):** To reduce basal Akt activity, you may serum-starve the cells for 4-16 hours in a serum-free medium prior to treatment.
- **Treatment:**
 - Prepare a series of dilutions of **Akt-IN-9** in the appropriate cell culture medium. A typical starting concentration range could be 0.1 µM to 10 µM.
 - Include a DMSO vehicle control (at the same final concentration as in the highest **Akt-IN-9** treatment).

- Remove the old medium from the cells and add the medium containing the different concentrations of **Akt-IN-9** or the vehicle control.
- Incubate for the desired time (e.g., 1, 6, or 24 hours).
- Cell Lysis:
 - After treatment, wash the cells twice with ice-cold PBS.
 - Add ice-cold RIPA lysis buffer supplemented with protease and phosphatase inhibitors to each well.
 - Scrape the cells and transfer the lysate to a pre-chilled microcentrifuge tube.
 - Incubate on ice for 30 minutes, vortexing occasionally.
 - Centrifuge at 14,000 x g for 15 minutes at 4°C to pellet the cell debris.
- Protein Quantification:
 - Collect the supernatant and determine the protein concentration using a BCA or Bradford protein assay.
- Western Blotting:
 - Prepare protein samples for SDS-PAGE by adding Laemmli sample buffer and boiling for 5 minutes.
 - Load equal amounts of protein (e.g., 20-30 µg) per lane on an SDS-PAGE gel.
 - Perform electrophoresis and transfer the proteins to a PVDF or nitrocellulose membrane.
 - Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour at room temperature.
 - Incubate the membrane with primary antibodies against phospho-Akt (Ser473 or Thr308) and total Akt overnight at 4°C. A loading control antibody (e.g., β-actin or GAPDH) should also be used.

- Wash the membrane with TBST and incubate with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash again and detect the signal using an enhanced chemiluminescence (ECL) substrate and an imaging system.
- Analysis: Quantify the band intensities and normalize the phospho-Akt signal to the total Akt signal to determine the extent of inhibition.

Experimental Workflow for Akt-IN-9 Inhibition Assay

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Caption: A typical Western Blot workflow to assess **Akt-IN-9** activity.

Safety Information

Based on the Safety Data Sheet (SDS) from TargetMol, specific hazard data for **Akt-IN-9** is not available[3]. However, as with all research chemicals, standard laboratory safety practices should be followed.

- Handling: Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses. Avoid inhalation of dust and contact with skin and eyes.
- Storage: Store in a tightly sealed container in a dry, cool, and well-ventilated area.
- Disposal: Dispose of the compound and any contaminated materials in accordance with local, state, and federal regulations.

Disclaimer: **Akt-IN-9** is for research use only and is not intended for human or veterinary use. The information provided in this guide is for informational purposes only and should not be considered a substitute for professional scientific judgment. Researchers should always consult the manufacturer's product information and safety data sheets and conduct their own risk assessments before use.

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References

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